

# Application Notes and Protocols for Studying Fatty Acid Oxidation Using Tricaprilin-13C3

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## Compound of Interest

Compound Name: *Tricaprilin-13C3*

Cat. No.: *B1588366*

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## Introduction

The study of fatty acid oxidation (FAO) is crucial for understanding metabolic health and disease. Dysregulation of FAO is implicated in a variety of pathological conditions, including metabolic syndrome, type 2 diabetes, non-alcoholic fatty liver disease (NAFLD), and certain cancers. Stable isotope tracers, such as **Tricaprilin-13C3**, offer a safe and non-invasive method to dynamically measure the body's ability to oxidize fatty acids in vivo.<sup>[1]</sup>

Tricaprilin is a medium-chain triglyceride (MCT) composed of three caprylic acid (octanoic acid) molecules esterified to a glycerol backbone. When labeled with the stable isotope carbon-13 (<sup>13</sup>C) at three positions on the caprylic acid moieties (**Tricaprilin-13C3**), it becomes a powerful tool for tracing the metabolic fate of medium-chain fatty acids. Following oral administration, **Tricaprilin-13C3** is hydrolyzed, and the released <sup>13</sup>C-octanoic acid is absorbed and transported to the liver for β-oxidation. The labeled carbon atoms are ultimately released as <sup>13</sup>CO<sub>2</sub> in the breath, which can be measured to quantify the rate of fatty acid oxidation.<sup>[2][3]</sup>

This document provides detailed application notes and protocols for the use of **Tricaprilin-13C3** in a clinical or research setting to assess fatty acid oxidation via a breath test.

## Principle of the Method

The **Tricaprilin-13C3** breath test is based on the principle that the rate-limiting step in the appearance of  $^{13}\text{CO}_2$  in the breath, after ingestion of the labeled substrate with a meal, is the oxidation of the fatty acids in the liver. The overall process involves:

- Ingestion: The subject consumes a standardized meal containing a known amount of **Tricaprilin-13C3**.
- Digestion and Absorption: Pancreatic lipases hydrolyze the **Tricaprilin-13C3** into glycerol and  $^{13}\text{C}$ -octanoic acid. As a medium-chain fatty acid, octanoic acid is rapidly absorbed into the portal circulation and transported to the liver.
- Metabolism: In the liver,  $^{13}\text{C}$ -octanoic acid undergoes mitochondrial  $\beta$ -oxidation to produce  $^{13}\text{C}$ -acetyl-CoA.
- Oxidation:  $^{13}\text{C}$ -acetyl-CoA enters the tricarboxylic acid (TCA) cycle, where it is oxidized to  $^{13}\text{CO}_2$ .
- Exhalation: The  $^{13}\text{CO}_2$  enters the bicarbonate pool in the blood and is subsequently exhaled.
- Measurement: The ratio of  $^{13}\text{CO}_2$  to  $^{12}\text{CO}_2$  in breath samples collected at various time points is measured using Isotope Ratio Mass Spectrometry (IRMS) or Non-Dispersive Infrared Spectrometry (NDIRS). The rate of  $^{13}\text{CO}_2$  exhalation reflects the rate of medium-chain fatty acid oxidation.

## Applications

- Drug Development: To assess the effect of new therapeutic agents on fatty acid metabolism.
- Nutritional Research: To study the impact of different dietary interventions on fat oxidation.
- Clinical Research: To investigate metabolic alterations in diseases such as NAFLD, obesity, and inborn errors of metabolism.
- Personalized Medicine: To potentially tailor therapeutic or dietary strategies based on an individual's metabolic phenotype.

## Data Presentation

The following tables summarize typical quantitative data obtained from  $^{13}\text{C}$ -medium-chain fatty acid breath tests in healthy individuals. These values can serve as a reference for interpreting results from studies using **Tricaprilin- $^{13}\text{C}$ 3**.

Table 1: Oxidation of  $^{13}\text{C}$ -Labeled Medium-Chain Triglycerides in Healthy Individuals

Parameter	Value	Reference
Estimated percentage of administered MCT converted to $\text{CO}_2$ (as single energy source)	42%	[4]
Estimated percentage of administered MCT converted to $\text{CO}_2$ (in combination with carbohydrates and protein)	62%	[4]

Table 2: Normative Data for the  $^{13}\text{C}$ -Mixed Triglyceride Breath Test in Healthy Adults

Age Group	6-hour Cumulative <sup>13</sup> C Recovery (% dose)	9-hour Cumulative <sup>13</sup> C Recovery (% dose)	Maximum Momentary <sup>13</sup> CO <sub>2</sub> Excretion (% dose/h)	Time to Maximum Excretion (min)
Young Adults (25.0 ± 0.7 years)	32.01 ± 1.78	47.59 ± 2.26	9.6 ± 0.5	295 ± 19
Middle-Aged Adults (48.8 ± 2.4 years)	31.84 ± 1.73	48.28 ± 2.36	9.4 ± 0.4	270 ± 15
Data from a study using a 349-kcal test breakfast with 300 mg of <sup>13</sup> C- MTG.[5]				

Table 3: <sup>13</sup>C-Octanoate Breath Test Results in Different Clinical Populations

Population	Percent Dose Recovery (PDR) at 15 min	Cumulative Percent Dose Recovery (cPDR) at 120 min
Healthy Volunteers	-	-
Patients with Simple Steatosis (NAFL)	-	-
Patients with Nonalcoholic Steatohepatitis (NASH)	Significantly lower than NAFL and healthy volunteers	Significantly lower than NAFL and healthy volunteers
A study demonstrated the potential of the <sup>13</sup> C-Octanoate breath test to differentiate NASH from NAFL.[2]		

## Experimental Protocols

### Protocol 1: Tricaprilin- $^{13}\text{C}$ 3 Breath Test for Assessing Fatty Acid Oxidation

#### 1. Subject Preparation:

- Subjects should fast for at least 10-12 hours overnight prior to the test.
- Water is permitted until the start of the test.
- Subjects should avoid foods with high natural  $^{13}\text{C}$  abundance (e.g., corn, pineapple) for 24 hours before the test.
- Strenuous physical activity should be avoided for 24 hours before and during the test.
- A list of current medications should be recorded, as some may interfere with fat metabolism.

#### 2. Materials:

- **Tricaprilin- $^{13}\text{C}$ 3** (dose to be determined by the study protocol, typically 100-300 mg).
- Standardized test meal: A common test meal consists of one scrambled egg, two slices of white bread, and 5-15g of butter or margarine (approximately 250-350 kcal). The **Tricaprilin- $^{13}\text{C}$ 3** should be thoroughly mixed with the egg yolk before cooking.
- 150 mL of water.
- Breath collection bags or tubes.
- Isotope Ratio Mass Spectrometer (IRMS) or Non-Dispersive Infrared Spectrometer (NDIRS) for  $^{13}\text{CO}_2$  analysis.

#### 3. Procedure:

- Baseline Breath Sample: Collect two baseline breath samples from the subject before consuming the test meal.

- **Test Meal Administration:** The subject should consume the standardized test meal containing **Tricaprilin-13C3** within 10 minutes, followed by 150 mL of water.
- **Post-Meal Breath Sampling:** Collect breath samples at regular intervals. A typical sampling schedule is every 15 minutes for the first 2 hours, and then every 30 minutes for the following 2-4 hours. The total test duration is typically 4-6 hours.
- **Subject State:** Subjects should remain at rest (e.g., seated) for the duration of the test. They should not eat, smoke, or sleep during the test period.

#### 4. Sample Analysis:

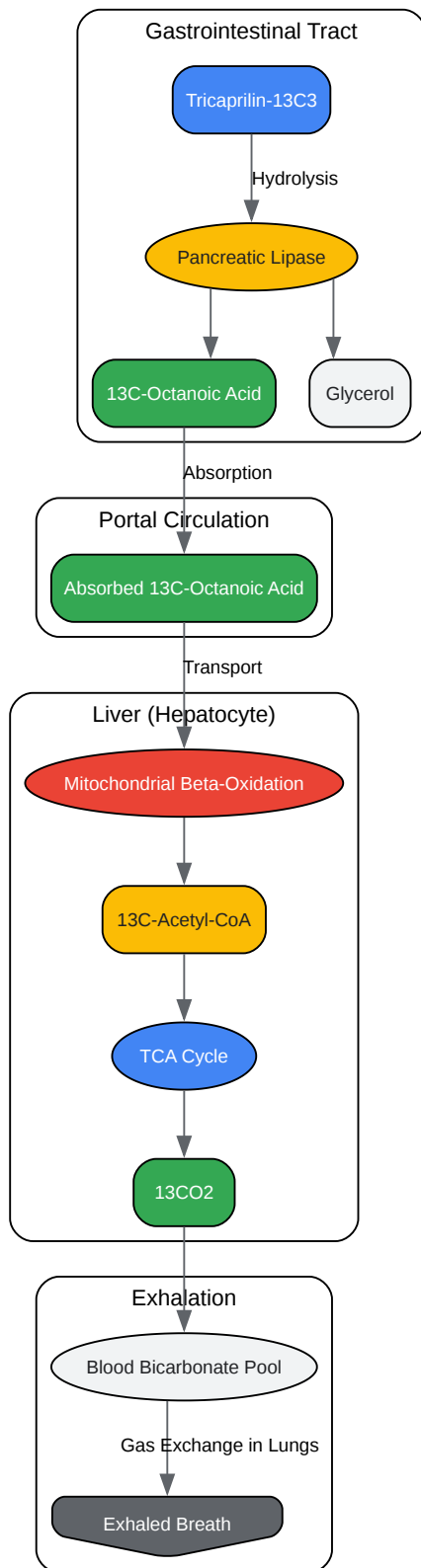
- Analyze the collected breath samples for their  $^{13}\text{CO}_2/^{12}\text{CO}_2$  isotope ratio using IRMS or NDIRS.
- The results are typically expressed as the delta over baseline (DOB) in permil (‰).

#### 5. Data Calculation and Interpretation:

- **Percentage Dose Recovery (PDR):** This represents the percentage of the administered  $^{13}\text{C}$  dose recovered per hour. It is calculated using the following formula:  $\text{PDR (\%/h)} = (\text{DOB}(t) * \text{VCO}_2 * 100) / (\text{Dose} * R * \text{MW})$  where:
  - DOB(t) is the delta over baseline at time t.
  - $\text{VCO}_2$  is the carbon dioxide production rate (can be estimated based on body surface area or measured).
  - Dose is the amount of **Tricaprilin-13C3** administered in mg.
  - R is the international standard for  $^{13}\text{C}/^{12}\text{C}$  ratio (Pee Dee Belemnite, 0.0112372).
  - MW is the molecular weight of Tricaprilin.
- **Cumulative Percentage Dose Recovery (cPDR):** This is the cumulative amount of  $^{13}\text{C}$  recovered over the entire test period and is calculated by summing the PDR values over time. It reflects the total amount of the substrate oxidized.

## Visualizations

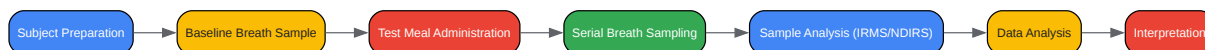
### Signaling Pathway of Tricaprilin-13C3 Metabolism



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Caption: Metabolic pathway of orally administered **Tricaprilin-13C3**.

## Experimental Workflow for the Tricaprilin-13C3 Breath Test

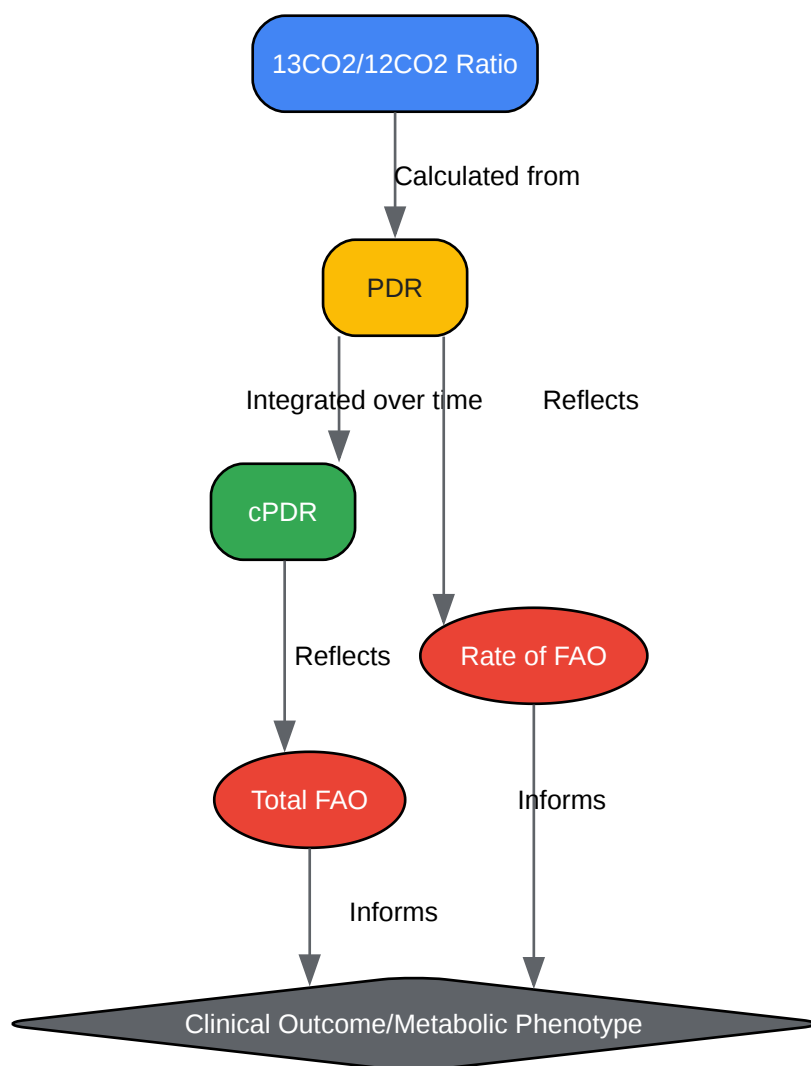


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Caption: Experimental workflow for the **Tricaprilin-13C3** breath test.

## Logical Relationships in Data Interpretation





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Caption: Logical relationships in the interpretation of breath test data.

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